

Personal protective equipment for handling 5-Hydroxyisophthalic acid

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Compound of Interest

Compound Name: 5-Hydroxyisophthalic acid

Cat. No.: B057310

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Essential Safety and Handling Guide for 5-Hydroxyisophthalic Acid

For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **5-Hydroxyisophthalic acid**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **5-Hydroxyisophthalic acid**
- CAS Number: 618-83-7
- Molecular Formula: $C_8H_6O_5$
- Molecular Weight: 182.13 g/mol [1]

Hazard Identification and GHS Classification

5-Hydroxyisophthalic acid is classified as a hazardous substance.[2][3] It is crucial to understand its potential effects to ensure safe handling.

- Skin Irritation (Category 2): Causes skin irritation.[1][3][4]

- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][3][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1][3][4]

Signal Word: Warning[1][3][4]

Quantitative Data Summary

While specific toxicological properties of **5-Hydroxyisophthalic acid** have not been thoroughly investigated, the available data is summarized below.[5] Occupational Exposure Limits (OELs) have not been established for this substance.[3]

Property	Value	Source
Molecular Weight	182.13 g/mol	[1][4]
Melting Point	298-302 °C	
Flash Point	Not applicable	
Acute Toxicity	Data not available	[5]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.[5]	

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure and ensure safety, a combination of engineering controls and personal protective equipment is required.

Engineering Controls:

- Ventilation: Work in a well-ventilated area.[2][6] Use local exhaust ventilation where dust may be generated.[1][6]

- Safety Stations: Ensure that eyewash stations and safety showers are located close to the workstation.[\[3\]](#)

Recommended Personal Protective Equipment:

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must conform to appropriate government standards such as NIOSH (US) or EN 166 (EU). [1]
Skin Protection	- Gloves: Nitrile rubber or other impervious gloves. - Clothing: Lab coat or overalls. - Additional: PVC apron and barrier cream may be used. [2]	Inspect gloves for degradation before use. [2] Remove contaminated clothing promptly and launder before reuse. [2]
Respiratory Protection	Particulate respirator (e.g., N95 dust mask).	Recommended when handling the solid form to avoid inhaling dust particles. [2]

Procedural, Step-by-Step Guidance Operational Plan for Safe Handling:

- Preparation:
 - Before handling, ensure you are in a well-ventilated area with access to an eyewash station and safety shower.[\[3\]](#)
 - Put on all required PPE: safety goggles, gloves, and a lab coat.[\[6\]](#) If there is a risk of dust generation, a particulate respirator is necessary.[\[2\]](#)
 - Clearly label all containers.[\[2\]](#)
- Handling:
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[2\]](#)

- When weighing or transferring the powder, do so carefully to minimize dust generation.
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Keep containers securely sealed when not in use.[\[2\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[2\]](#)[\[6\]](#)
 - Carefully remove PPE to avoid skin contact.[\[2\]](#)
 - Clean the work area to decontaminate surfaces.

Spill Management:

- Minor Spills:
 - Clean up spills immediately.[\[2\]](#)
 - Use dry clean-up procedures and avoid generating dust.[\[2\]](#)
 - Sweep or vacuum the spilled material and place it in a clean, dry, sealable, and labeled container for disposal.[\[2\]](#)
- Major Spills:
 - Evacuate the area and alert emergency services.[\[2\]](#)
 - Prevent the spillage from entering drains or water courses.[\[2\]](#)

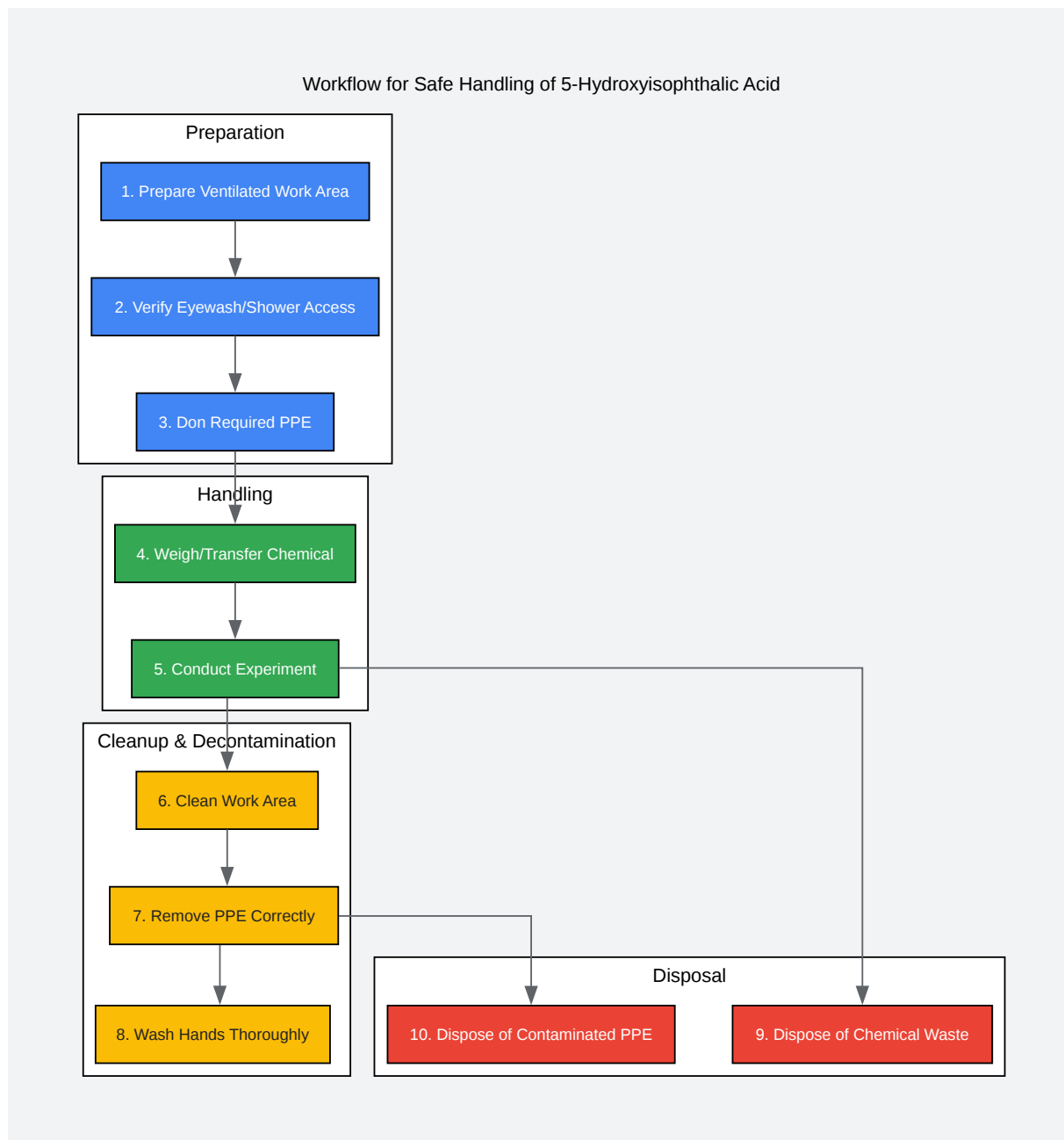
Disposal Plan:

- Unused Product: Dispose of as unused product in accordance with local, state, and federal regulations.[\[6\]](#) This may involve a licensed waste management authority.[\[2\]](#)
- Contaminated Materials: Any materials contaminated with **5-Hydroxyisophthalic acid**, including empty containers and PPE, should be placed in a sealed, labeled container and disposed of as chemical waste.

- Small Quantities (if permissible by local regulations): For very small quantities, some sources suggest dissolving the chemical in a large amount of water and flushing to waste, diluting with copious amounts of water.^[7] However, always consult with your institution's environmental health and safety department before doing so. For quantities greater than 10g, this method is not recommended.^[7]

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for safely handling **5-Hydroxyisophthalic acid**, from preparation to disposal.



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Caption: Safe handling workflow for **5-Hydroxyisophthalic acid**.

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